

Technical Guide: tert-Butyl (3-mercaptopyridin-4-yl)carbamate

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Compound of Interest

Compound Name: *tert*-Butyl (3-mercaptopyridin-4-yl)carbamate

Cat. No.: B1324275

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CAS Number: 365996-04-9

For research, scientific, and drug development professionals.

Introduction

tert-Butyl (3-mercaptopyridin-4-yl)carbamate is a heterocyclic organic compound incorporating a pyridine ring, a thiol group, and a *tert*-butoxycarbonyl (Boc) protecting group. This combination of functional groups makes it a potentially valuable building block in medicinal chemistry and drug discovery. The pyridine scaffold is a common motif in many biologically active compounds, and the mercapto group offers a reactive handle for various chemical transformations, including the formation of disulfides or thioethers. The Boc-protected amine allows for regioselective reactions and can be deprotected under specific conditions to reveal the free amine for further functionalization. This guide provides a summary of the available technical information for this compound.

Physicochemical Properties

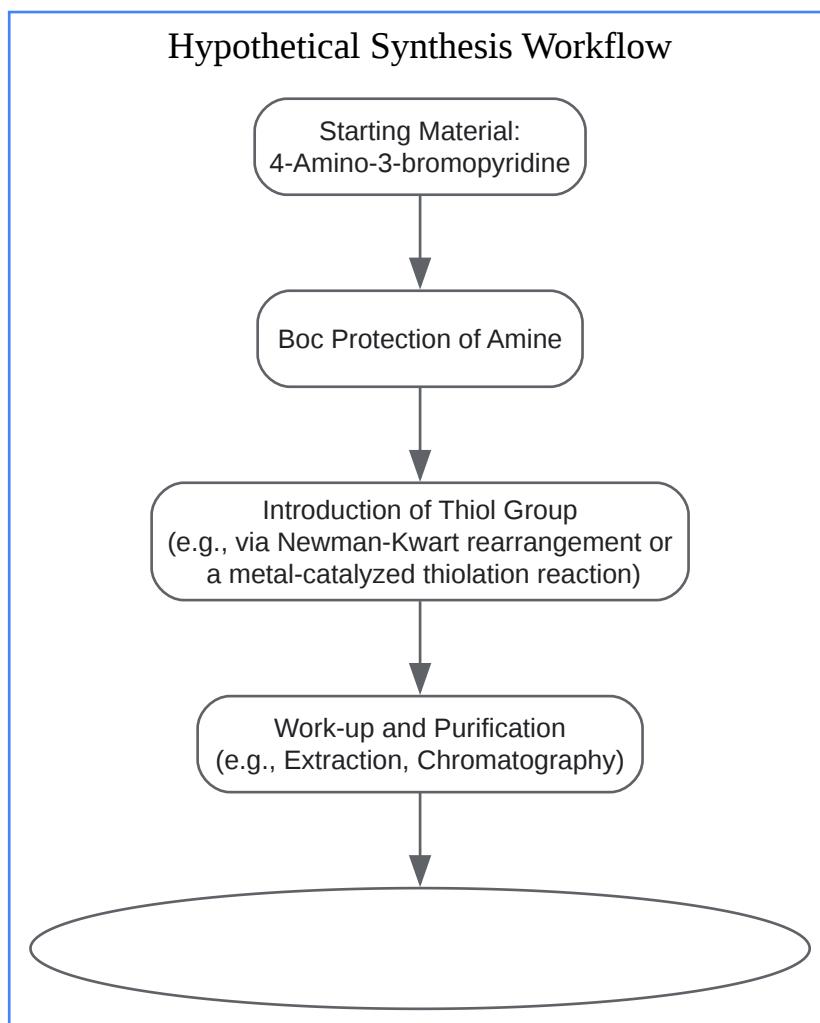
Quantitative data for **tert-Butyl (3-mercaptopyridin-4-yl)carbamate** is limited in publicly accessible literature. The following table summarizes basic molecular information.

Property	Value
CAS Number	365996-04-9
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂ S
Molecular Weight	226.30 g/mol
Canonical SMILES	CC(C)(C)OC(=O)NC1=C(C=NC=C1)S
InChI Key	MKRKOWOVJQNWSY-UHFFFAOYSA-N

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **tert-Butyl (3-mercaptopyridin-4-yl)carbamate** is not readily available in peer-reviewed journals. However, a plausible synthetic route can be conceptualized based on general organic chemistry principles and established methods for the synthesis of similar compounds.

A potential synthetic approach could involve the introduction of a thiol group onto a Boc-protected 4-aminopyridine derivative. The following diagram illustrates a hypothetical experimental workflow for its synthesis.



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Caption: Hypothetical synthesis workflow for **tert-Butyl (3-mercaptopyridin-4-yl)carbamate**.

Disclaimer: This represents a generalized synthetic strategy. Actual reaction conditions, reagents, and purification methods would require experimental optimization.

Analytical Data

Experimental analytical data such as Nuclear Magnetic Resonance (NMR) and High-Performance Liquid Chromatography (HPLC) for **tert-Butyl (3-mercaptopyridin-4-yl)carbamate** are not available in the public domain. However, predicted mass spectrometry data can provide some information for characterization.

Table 2: Predicted Mass Spectrometry Data

Adduct	Predicted m/z
[M+H] ⁺	227.0852
[M+Na] ⁺	249.0671
[M+K] ⁺	265.0411
[M+NH ₄] ⁺	244.1118

Data is based on computational predictions and should be confirmed by experimental analysis.

Applications in Research and Drug Development

The carbamate functional group is a prevalent feature in many pharmaceuticals and is recognized for its role in improving the pharmacokinetic and pharmacodynamic properties of drug candidates. Carbamates can act as bioisosteres of amide bonds, offering increased metabolic stability.

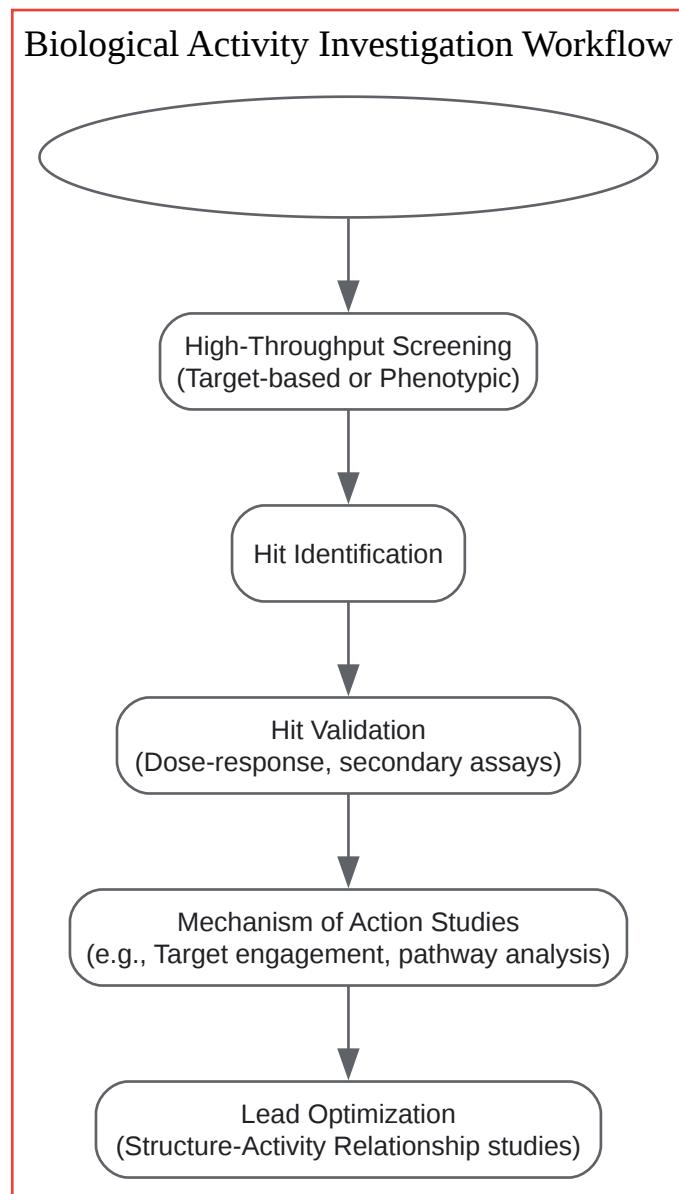
The presence of both a nucleophilic thiol group and a protected amine on a pyridine core suggests that **tert-Butyl (3-mercaptopyridin-4-yl)carbamate** could serve as a versatile intermediate in the synthesis of more complex molecules with potential therapeutic applications. For instance, the thiol group can be used for conjugation to other molecules or for interaction with biological targets, while the protected amine can be deprotected and subsequently used for library synthesis to explore structure-activity relationships.

Due to the general association of some carbamates with acetylcholinesterase inhibition, this compound could be a starting point for the design of novel inhibitors. However, no specific biological activity data for **tert-Butyl (3-mercaptopyridin-4-yl)carbamate** has been reported.

Signaling Pathways and Mechanism of Action

There is no available information in the scientific literature regarding the specific biological targets, mechanism of action, or involvement in any signaling pathways for **tert-Butyl (3-mercaptopyridin-4-yl)carbamate**. Any potential biological activity would need to be determined through experimental screening and mechanistic studies.

The following diagram illustrates a generalized logical workflow for investigating the biological activity of a novel chemical entity like the one discussed.



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Caption: General workflow for the biological evaluation of a novel chemical compound.

Conclusion

tert-Butyl (3-mercaptopyridin-4-yl)carbamate is a chemical compound with potential utility as a building block in synthetic and medicinal chemistry. Its structural features, including a pyridine core, a thiol group, and a Boc-protected amine, offer multiple avenues for chemical modification and the synthesis of more complex molecules. However, there is a significant lack of publicly available experimental data regarding its synthesis, characterization, and biological activity. Further research is required to fully elucidate the properties and potential applications of this compound in drug discovery and development.

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